

Proper Disposal of Methyl 4-chlorobutyrate: A Procedural Guide

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Compound of Interest

Compound Name: **Methyl 4-chlorobutyrate**

Cat. No.: **B147174**

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This document provides comprehensive, step-by-step guidance for the safe and compliant disposal of **Methyl 4-chlorobutyrate**, ensuring the safety of laboratory personnel and adherence to regulatory standards. The procedures outlined are designed for researchers, scientists, and professionals in drug development.

Essential Safety Information

Methyl 4-chlorobutyrate is classified as a hazardous chemical. Understanding its properties is the first step in safe handling and disposal.

Key Hazard and Physical Data Summary

Property	Data	Source
Physical State	Liquid, Colorless	[1]
GHS Classification	Flammable liquid (Category 3), Skin irritant (Category 2), Eye irritant (Category 2), Specific target organ toxicity - single exposure (Category 3, Respiratory system)	[1] [2]
Signal Word	Warning	[1] [2] [3]
Flash Point	59 °C (138.2 °F) - Closed Cup	[1]
Boiling Point	175 - 176 °C (347 - 348.8 °F)	[1]
UN Number	UN3272	[1] [2]
Proper Shipping Name	ESTERS, N.O.S.	[1] [2]
Hazard Class	3 (Flammable Liquid)	[1] [2]

Immediate Safety and Spill Response Protocol

In the event of a small spill (<50 mL), immediate action is required to contain and clean the substance safely.

Methodology for Small Spill Cleanup

- Ensure Proper Ventilation: Work in a well-ventilated area or a chemical fume hood.[\[4\]](#)
- Wear Personal Protective Equipment (PPE): At a minimum, this includes nitrile gloves, safety glasses or goggles, and a laboratory coat.[\[2\]](#)[\[4\]](#)
- Contain the Spill: Absorb the liquid onto an inert absorbent material such as vermiculite, sand, or cat litter.[\[1\]](#)[\[4\]](#)
- Collect Absorbent Material: Carefully scoop the contaminated absorbent material into a suitable, sealable container for disposal.[\[1\]](#)[\[4\]](#)

- Label as Waste: Clearly label the container with "Hazardous Waste" and the chemical name **Methyl 4-chlorobutyrate** (spill debris)."
- Final Disposal: Treat the sealed container as hazardous waste and follow the disposal procedures outlined in the next section.

Operational Plan: Step-by-Step Disposal Procedure

The disposal of **Methyl 4-chlorobutyrate** is governed by federal and state regulations, including the Resource Conservation and Recovery Act (RCRA).^{[5][6]} Due to its flash point below 140°F, it is classified as an ignitable hazardous waste.^{[5][7][8]} Under no circumstances should this chemical be disposed of down the drain.^{[1][5]}

Step 1: Waste Segregation

Proper segregation is critical to prevent dangerous chemical reactions and to ensure cost-effective disposal.

- Designate a Waste Stream: Collect **Methyl 4-chlorobutyrate** waste in a container specifically designated for halogenated organic solvents.^[8]
- Avoid Mixing: Do not mix with non-halogenated solvents, as this significantly increases disposal costs.^[8]
- Check Compatibility: Ensure that no incompatible materials are added to the container. **Methyl 4-chlorobutyrate** is incompatible with strong acids, bases, oxidizing agents, and reducing agents.^[1]

Step 2: Container Selection and Management

The integrity of the waste container is paramount for safety.

- Use Appropriate Containers: The container must be chemically compatible with **Methyl 4-chlorobutyrate**. A glass or high-density polyethylene (HDPE) container is typically suitable. The original product container can be used if it is in good condition.^[9] Do not use food-grade containers.^[9]

- **Inspect Container:** Ensure the container is free from damage or deterioration and has a secure, leak-proof screw-on cap.[6][8]
- **Keep Container Closed:** The waste container must remain closed at all times, except when actively adding waste.[5][8][9]
- **Do Not Overfill:** Fill containers to a maximum of 90% capacity to allow for vapor expansion. [10]

Step 3: Labeling

Accurate labeling is a regulatory requirement and essential for safety.

- **Attach a Hazardous Waste Tag:** As soon as the first drop of waste is added, affix a hazardous waste tag provided by your institution's Environmental Health & Safety (EHS) department.
- **Complete Information:** Clearly write the full chemical name, "**Methyl 4-chlorobutyrate**," and list all other constituents and their approximate percentages.[5] Avoid using abbreviations or chemical formulas.
- **Indicate Hazards:** Mark the appropriate hazard boxes on the tag (e.g., Flammable, Irritant).

Step 4: Storage in a Satellite Accumulation Area (SAA)

Waste must be stored safely at its point of generation.

- **Designated Location:** Store the labeled waste container in a designated Satellite Accumulation Area (SAA).[5][7][9] This area must be at or near the point of waste generation and under the control of laboratory personnel.[6][8]
- **Secondary Containment:** Place the waste container in a secondary containment bin to prevent spills from spreading.[10]
- **Segregation within SAA:** Store the halogenated waste away from incompatible materials, particularly acids and bases.[9]

- Accumulation Limits: Be aware of SAA limits, which are typically a maximum of 55 gallons for hazardous waste.[5][7]

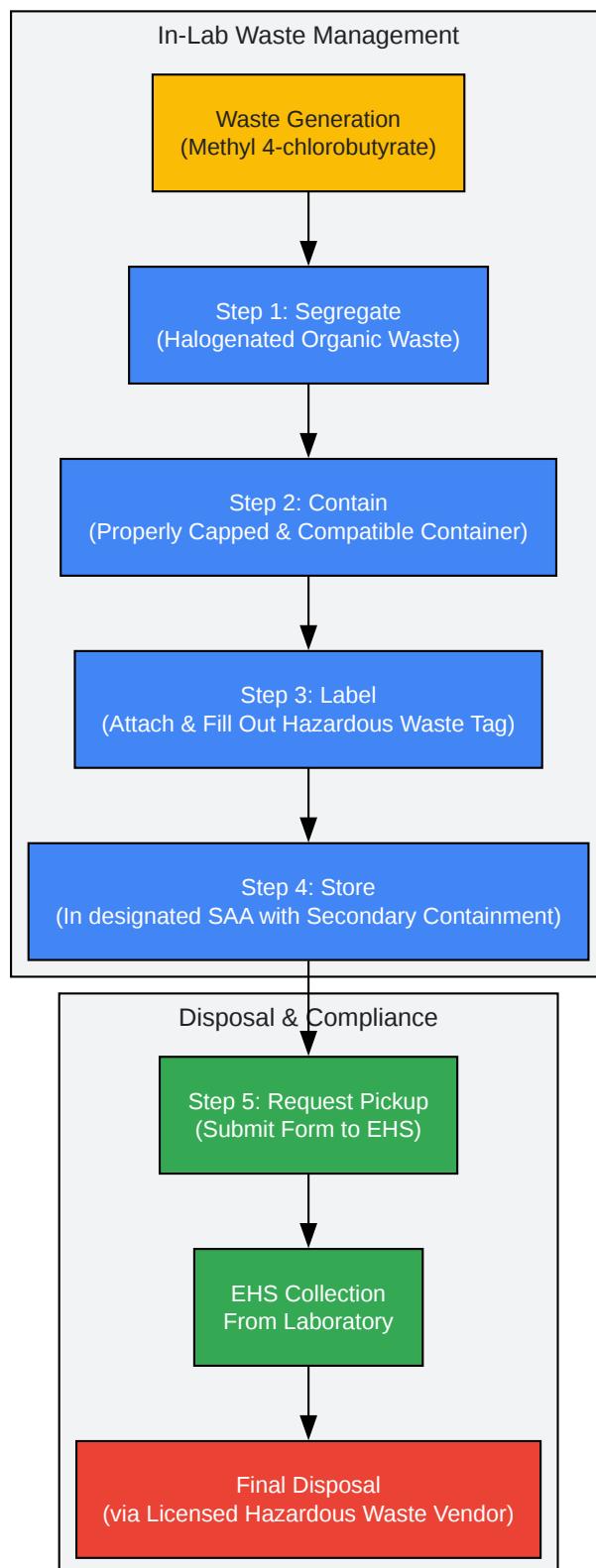
Step 5: Arranging for Final Disposal

Final disposal must be handled by licensed professionals.

- Request Pickup: Once the waste container is full (or before accumulation time limits are exceeded), complete and submit a hazardous waste pickup request form to your institution's EHS office.[5]
- EHS Management: The EHS department will collect the waste from your laboratory.[5] They are responsible for managing the transfer to a licensed hazardous waste disposal company that will transport it to an approved treatment, storage, and disposal facility (TSDF).[5]

Disposal Workflow Diagram

The following diagram illustrates the procedural flow for the proper disposal of **Methyl 4-chlorobutyrate**.



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Caption: Workflow for **Methyl 4-chlorobutyrate** Disposal.

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